

Seproxetine clinical trial data vs preclinical

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Compound Focus: Sproxetine Hydrochloride

CAS No.: 127685-30-7

Cat. No.: S543004

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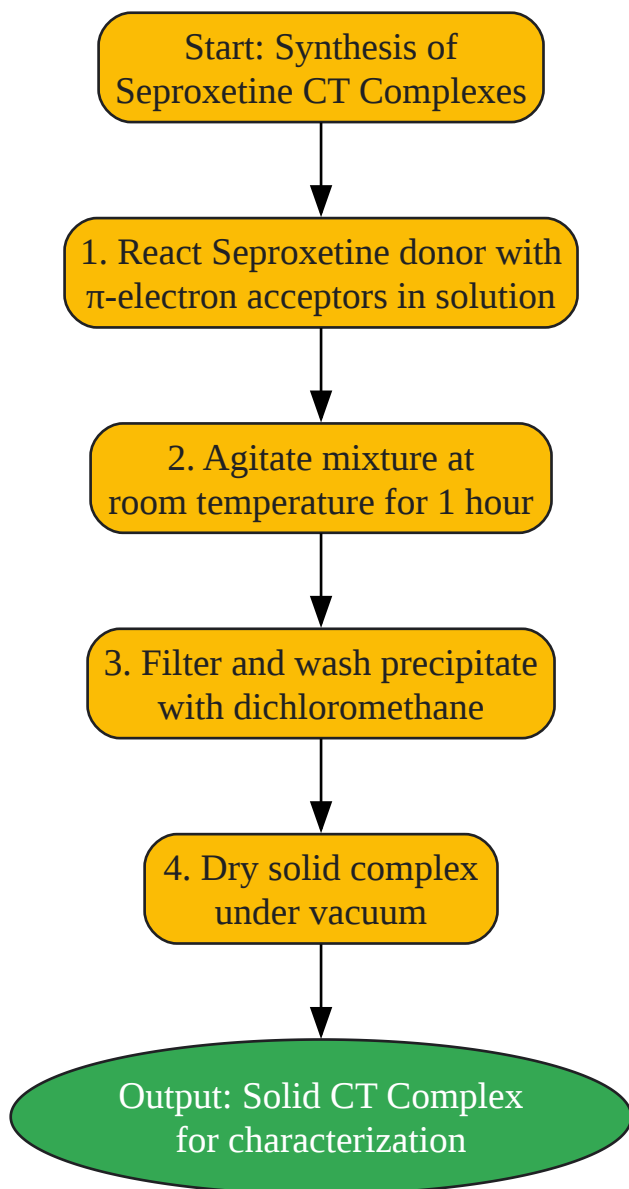
Seproxetine Profile and Comparison

The table below summarizes the available information on Sproxetine and places it in context with its parent compound, Fluoxetine.

Aspect	Sproxetine (S-norfluoxetine)	Fluoxetine (Parent Drug)
Status	Experimental; development discontinued [1]	Widely approved and marketed (e.g., Prozac) [2]
Description	Active metabolite of Fluoxetine; more potent S-enantiomer of norfluoxetine [3] [1] [4]	First-line SSRI antidepressant [2]
Primary Mechanism	Selective Serotonin Reuptake Inhibitor (SSRI) [1]	Selective Serotonin Reuptake Inhibitor (SSRI) [2]
Additional Targets	Dopamine transporter (DAT); 5-HT _{2A/2C} receptors [3] [4]	Information not focused
Key Preclinical Finding	20 times more potent serotonin inhibitor than R-norfluoxetine [3] [4]	Established efficacy in suppressing itching [2]
Reason for Halt/Note	Serious cardiac side effects (QT prolongation) [3] [4]	Active metabolite (norfluoxetine) has long half-life [2]

Detailed Experimental Protocols

Recent preclinical research focuses on modifying Siproxetine to enhance efficacy and mitigate side effects through charge-transfer (CT) complexation [3] [4]. The core methodology is summarized below.



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Following synthesis, researchers used several techniques to characterize the complexes and evaluate their potential [3] [4]:

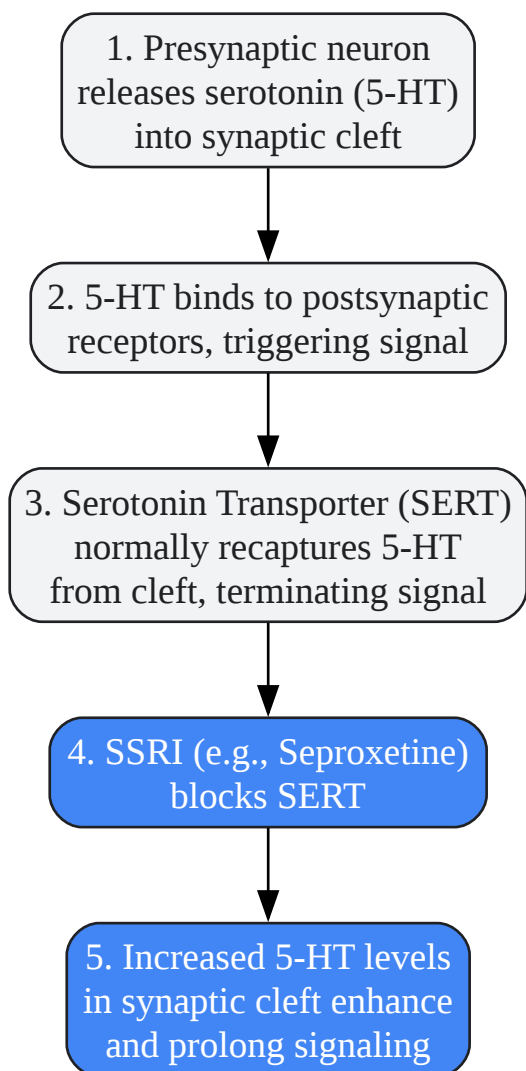
- **Characterization:** Spectrophotometric analysis confirmed a 1:1 charge-transfer ratio between Seproxetine and the acceptors. Thermogravimetric analysis (TGA) and ¹H-NMR spectroscopy were used to study the solid complexes.
- **Molecular Docking:** Computer simulations predicted how well Seproxetine and its CT complexes would bind to key receptors (serotonin, dopamine, and TrkB kinase). The complex with TCNQ showed superior binding.
- **Molecular Dynamics Simulation:** A 100-nanosecond simulation assessed the stability of the receptor-ligand complexes, indicating that the [(SRX)(TCNQ)]-dopamine complex was more stable than Seproxetine alone.

Context on SSRIs and Development

To better understand Seproxetine's profile, it is helpful to consider the standard SSRI mechanism and the nature of the safety concern that halted its development.

SSRI Mechanism of Action

Seproxetine shares its primary mechanism with all SSRIs. The following diagram illustrates this common pathway.



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The Clinical Development Hurdle: QT Prolongation

The primary reason Seproxetine did not progress to widespread clinical trials was the observation of **QT prolongation** [3] [4]. This refers to a delay in the electrical recharge phase of the heart muscle, which can be detected on an electrocardiogram (ECG). It is a known risk factor for a serious heart arrhythmia called Torsades de Pointes. This side effect is a recognized concern for a range of pharmaceutical compounds and is a critical focus of cardiac safety assessments during drug development.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Siproxetine [go.drugbank.com]
2. [sciedirect.com/topics/medicine-and-dentistry/ siproxetine](https://sciedirect.com/topics/medicine-and-dentistry/siproxetine) [sciedirect.com]
3. Increasing the Efficacy of Siproxetine as an Antidepressant ... [pubmed.ncbi.nlm.nih.gov]
4. Increasing the Efficacy of Siproxetine as an ... [mdpi.com]

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